

Indium Monoiodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Indium(i)iodide*

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Abstract

Indium monoiodide (InI) is an inorganic compound with the chemical formula InI. This guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis and purification, and its current and potential applications in various scientific fields. While not directly implicated in drug development, its unique properties as a reagent and precursor in organic and materials synthesis make it a compound of interest for researchers in diverse scientific disciplines.

Core Properties of Indium Monoiodide

Indium monoiodide is a red-brown solid at room temperature.[\[1\]](#) Its fundamental identifiers and physicochemical properties are summarized in the table below.

Property	Value
CAS Number	13966-94-4
Molecular Formula	InI
Molar Mass	241.72 g/mol [1] [2]
Appearance	Red-brown solid [1]
Density	5.32 g/cm ³ [1]
Melting Point	365 °C (689 °F; 638 K) [1]
Boiling Point	712 °C [3]
Solubility in Water	Insoluble [1]
Crystal Structure	Orthorhombic [1]
Space Group	Cmcm [1]
Lattice Parameters	a = 475 pm, b = 1276 pm, c = 491 pm [1]

Experimental Protocols

Synthesis of Indium Monoiodide

Several methods for the synthesis of indium monoiodide have been reported. The choice of method may depend on the desired purity and scale of the reaction.

2.1.1. Direct Reaction of Indium and Iodine

This method involves the direct reaction of metallic indium with iodine in a vacuum at elevated temperatures.

- Reaction: $2\text{In} + \text{I}_2 \rightarrow 2\text{InI}$ [\[1\]](#)
- Procedure:
 - Stoichiometric amounts of high-purity indium metal and iodine are placed in a sealed quartz ampoule under vacuum.

- The ampoule is heated to a temperature between 300 °C and 400 °C.[1]
- The reaction proceeds to completion, yielding indium monoiodide. A slight excess of indium (around 10%) can be used to ensure all iodine reacts, followed by purification to remove the unreacted indium.

2.1.2. Reaction of Indium with Indium(III) Iodide

Indium monoiodide can also be prepared by the comproportionation of indium metal and indium(III) iodide.

- Reaction: $2\text{In} + \text{InI}_3 \rightarrow 3\text{InI}$ [1]
- Procedure:
 - A mixture of indium metal and indium(III) iodide is heated in a vacuum.
 - The reaction typically occurs at temperatures in the range of 300-400 °C.[1]

2.1.3. Reaction with Mercury(II) Iodide

Another synthetic route involves the reaction of indium with mercury(II) iodide.

- Reaction: $2\text{In} + \text{HgI}_2 \rightarrow 2\text{InI} + \text{Hg}$ [1]
- Procedure:
 - Indium metal and mercury(II) iodide are heated together at approximately 350 °C.[1]
 - The resulting products are indium monoiodide and elemental mercury. The mercury can be removed by distillation.

Purification of Indium Monoiodide

For many applications, particularly in the semiconductor industry, high-purity indium monoiodide is required. The following purification methods are commonly employed:

2.2.1. Fractional Distillation

Fractional distillation is an effective method for purifying indium monoiodide, especially for removing impurities with different volatilities. This process can be carried out at atmospheric pressure in a silica glass setup.

2.2.2. Zone Refining

Zone refining is a technique used to produce materials of very high purity. It involves passing a molten zone through the material, which causes impurities to segregate at one end. This method has been shown to be efficient in improving the purity of indium monoiodide.

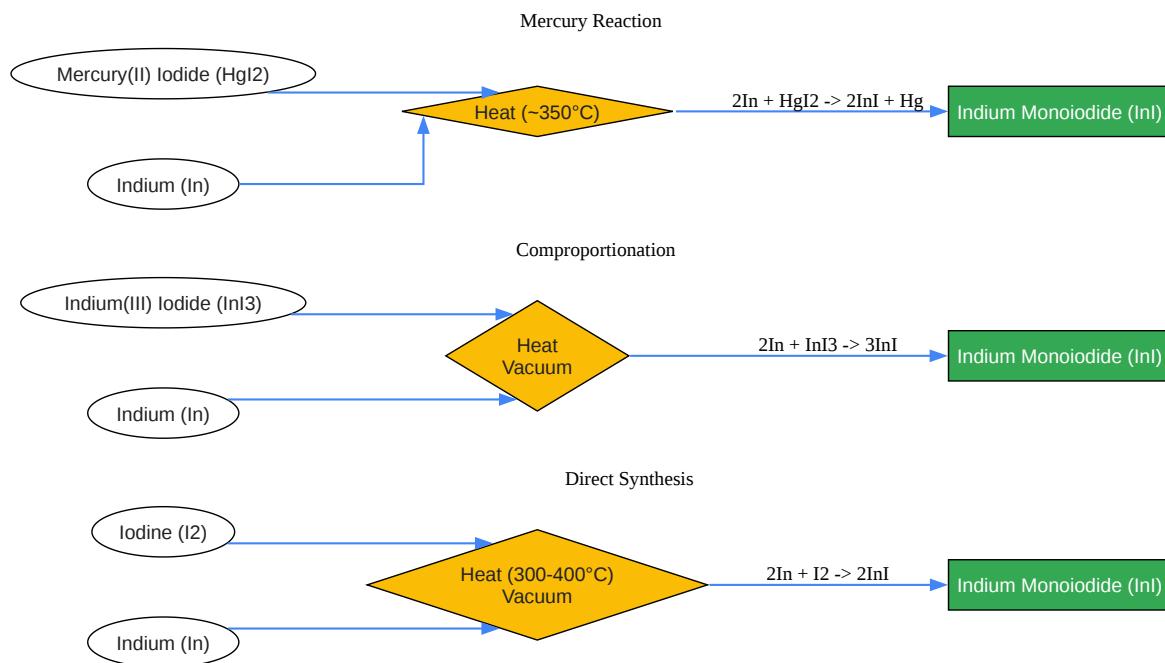
Applications

Indium monoiodide is a versatile compound with applications in several fields:

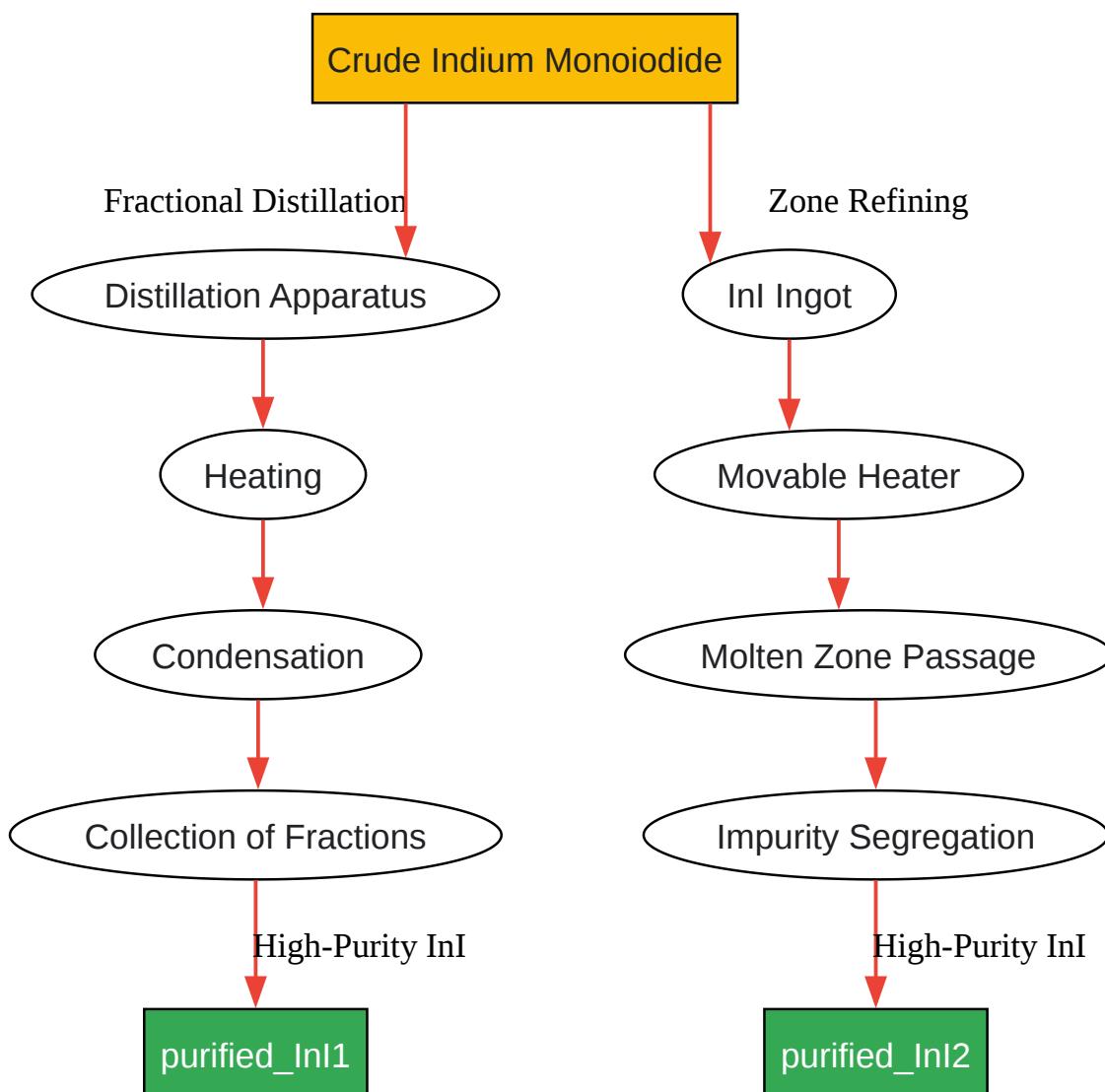
- **Organic Synthesis:** It is used as a reagent to promote various organic reactions, such as the cyclization of different substrates and the cleavage of disulfide and diselenide bonds.[\[4\]](#)
- **Semiconductor Industry:** Indium monoiodide serves as a precursor for the synthesis of other indium-containing semiconductors, such as indium nitride (InN) and indium(III) oxide (In₂O₃). It is also being investigated as a promising material for X-ray and gamma-ray radiation detectors.[\[5\]](#)
- **Materials Science:** It is used in the preparation of indium-containing complexes and has been explored for its potential in photovoltaic applications.[\[6\]](#)
- **Lighting:** Indium monoiodide is a component in some metal halide lamps.

Visualized Workflows

The following diagrams illustrate the synthesis and purification workflows for indium monoiodide.

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Caption: Synthetic routes to Indium Monoiodide.

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Caption: Purification methods for Indium Monoiodide.

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